

TD1092 intermediate-1 stability and storage conditions

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An in-depth technical guide on the stability and storage conditions of **TD1092 intermediate-1**.

Introduction

TD1092 intermediate-1 is a critical precursor in the synthesis of a novel therapeutic agent currently under investigation. As with any component in pharmaceutical manufacturing, a thorough understanding of its stability profile is paramount to ensure the quality, safety, and efficacy of the final active pharmaceutical ingredient (API). This document provides a comprehensive overview of the intrinsic stability of **TD1092** intermediate-1, detailing its degradation pathways under various stress conditions and providing data-driven recommendations for its storage and handling.

The studies outlined herein follow the principles of the International Council for Harmonisation (ICH) guidelines for stability testing. The data presented are intended to guide researchers, process chemists, and formulation scientists in developing robust manufacturing processes and ensuring the integrity of **TD1092 intermediate-1** throughout its lifecycle.

Physicochemical Properties

A summary of the key physicochemical properties of **TD1092 intermediate-1** is presented below. These properties are fundamental to understanding its stability behavior.



Property	Value
Chemical Name	4-(2-aminoethoxy)-3,5-dichlorobenzonitrile
Molecular Formula	C ₉ H ₇ Cl ₂ N ₂ O
Molecular Weight	245.07 g/mol
Appearance	Off-white to pale yellow crystalline solid
Melting Point	132 - 135 °C
Solubility	Soluble in Methanol, Acetonitrile; Sparingly soluble in Water
рКа	7.8 (Amine)

Forced Degradation Studies

Forced degradation (or stress testing) is essential for identifying likely degradation products and establishing the intrinsic stability of a molecule. This data helps in developing stability-indicating analytical methods. **TD1092 intermediate-1** was subjected to acid, base, oxidative, thermal, and photolytic stress.

Summary of Forced Degradation Results

The table below summarizes the degradation observed under various stress conditions. The primary degradation products identified were IMP-H1 (hydrolysis impurity) and IMP-O1 (oxidation impurity).

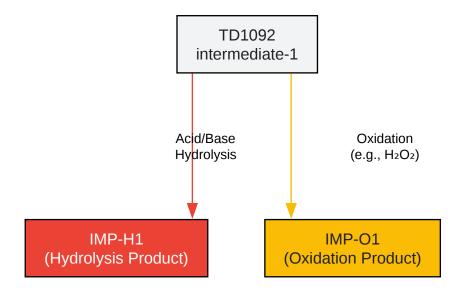


Stress Condition	Duration	Assay (%)	IMP-H1 (%)	IMP-O1 (%)	Total Impuritie s (%)	Observati ons
0.1 M HCl	24 hours	85.2	12.8	Not Detected	14.1	Significant degradatio n
0.1 M NaOH	8 hours	81.5	16.2	Not Detected	17.9	Rapid degradatio n
10% H ₂ O ₂	24 hours	92.1	Not Detected	6.5	7.4	Moderate degradatio n
Heat (80°C)	72 hours	98.9	Not Detected	Not Detected	0.8	Highly stable
Photolytic (ICH Q1B)	1.2M lux- hrs	99.2	Not Detected	Not Detected	0.6	Highly stable

Hypothetical Degradation Pathway

The primary degradation pathways identified were hydrolysis under acidic and basic conditions and oxidation.





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Caption: Hypothetical degradation pathways for **TD1092 intermediate-1**.

Experimental Protocol: Forced Degradation

- Preparation of Stock Solution: Prepare a 1.0 mg/mL solution of TD1092 intermediate-1 in a 50:50 mixture of acetonitrile and water.
- Acid Hydrolysis: Mix 5 mL of the stock solution with 5 mL of 0.2 M HCl to achieve a final concentration of 0.1 M HCl. Heat at 60°C for 24 hours.
- Base Hydrolysis: Mix 5 mL of the stock solution with 5 mL of 0.2 M NaOH to achieve a final concentration of 0.1 M NaOH. Keep at room temperature for 8 hours.
- Oxidative Degradation: Mix 5 mL of the stock solution with 5 mL of 20% hydrogen peroxide (H₂O₂) to achieve a final concentration of 10% H₂O₂. Keep at room temperature for 24 hours.
- Thermal Degradation: Store the solid material in a calibrated oven at 80°C for 72 hours.
- Photolytic Degradation: Expose the solid material to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter.



• Sample Analysis: For each condition, neutralize the sample if necessary, dilute to a target concentration of 0.1 mg/mL, and analyze by the stability-indicating HPLC method described in section 5.0.

Long-Term and Accelerated Stability Studies

Stability studies under ICH-prescribed conditions are performed to predict the shelf-life of the intermediate.

Stability Data: 25°C / 60% RH (Long-Term)

Time Point	Appearance	Assay (%)	IMP-H1 (%)	IMP-O1 (%)	Total Impurities (%)
Initial	Off-white solid	99.8	Not Detected	Not Detected	0.15
3 Months	Off-white solid	99.7	Not Detected	Not Detected	0.18
6 Months	Off-white solid	99.8	Not Detected	Not Detected	0.20
12 Months	Off-white solid	99.6	Not Detected	Not Detected	0.25

Stability Data: 40°C / 75% RH (Accelerated)

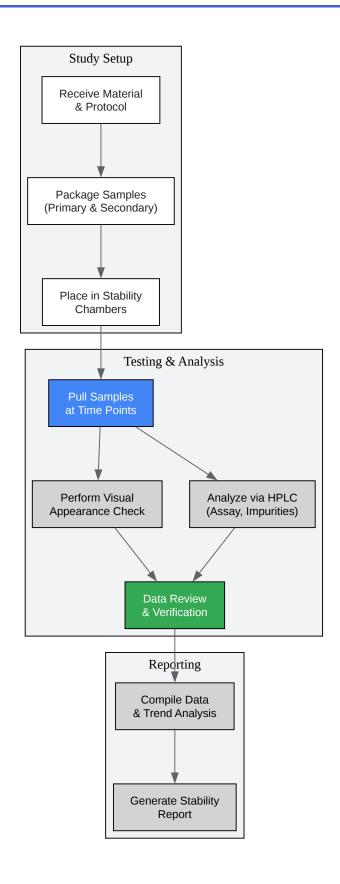


Time Point	Appearance	Assay (%)	IMP-H1 (%)	IMP-01 (%)	Total Impurities (%)
Initial	Off-white solid	99.8	Not Detected	Not Detected	0.15
1 Month	Off-white solid	99.5	Not Detected	0.05	0.35
3 Months	Off-white solid	99.2	0.06	0.11	0.65
6 Months	Pale yellow solid	98.5	0.12	0.25	1.25

Stability Testing Workflow

The following diagram illustrates the general workflow for conducting a formal stability study.





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Caption: General experimental workflow for a stability study.



Stability-Indicating Analytical Method

A validated HPLC-UV method was used for all stability analyses.

Parameter	Condition
Instrument	Agilent 1260 Infinity II HPLC or equivalent
Column	Zorbax Eclipse Plus C18, 4.6 x 150 mm, 3.5 μm
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	10% B to 90% B over 20 min; hold for 5 min
Flow Rate	1.0 mL/min
Column Temp.	30°C
Injection Vol.	5 μL
Detection	UV at 254 nm
Run Time	30 minutes

Recommended Storage Conditions

Based on the comprehensive stability data, **TD1092 intermediate-1** is a relatively stable compound when protected from harsh acidic, basic, and oxidative conditions.

- Recommended Storage: Store in well-sealed, opaque containers at controlled room temperature (20-25°C).
- Re-test Period: 24 months when stored under the recommended conditions.
- Handling Precautions: Avoid exposure to strong acids, bases, and oxidizing agents. Inert
 atmosphere packaging (e.g., nitrogen blanket) is recommended for long-term bulk storage to
 mitigate any potential for slow oxidation.

Conclusion



TD1092 intermediate-1 demonstrates excellent stability under recommended storage conditions, as well as thermal and photolytic stress. The molecule is, however, susceptible to degradation via hydrolysis and oxidation. The identified degradation products (IMP-H1 and IMP-O1) should be monitored as critical quality attributes in future studies. The provided stability-indicating method is suitable for the quantitative analysis of **TD1092** intermediate-1 and its degradation products. Adherence to the recommended storage conditions will ensure the material remains fit for purpose throughout its intended shelf-life.

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